

A Technical Guide to Citric Acid-d4: Applications in Research

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Compound of Interest

Compound Name: Citric acid-d4-1

Cat. No.: B15138044

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Introduction

Citric acid-d4, with the CAS number 147664-83-3, is the deuterated isotopologue of citric acid, a key intermediate in cellular metabolism.^{[1][2][3][4][5]} In this stable isotope-labeled compound, the four methylene hydrogens are replaced with deuterium. This isotopic substitution makes it an invaluable tool in metabolic research, particularly in studies utilizing mass spectrometry-based techniques. Its primary application is as an internal standard for the accurate quantification of citric acid and other organic acids in various biological matrices. This guide provides an in-depth overview of its properties, applications, and relevant experimental protocols.

Physicochemical Properties

Citric acid-d4 is a solid at room temperature and is typically supplied with high chemical and isotopic purity. Key quantitative data are summarized in the table below.

Property	Value	References
CAS Number	147664-83-3	
Molecular Formula	C ₆ H ₄ D ₄ O ₇	
Molecular Weight	196.15 g/mol	
Synonyms	Citric acid-2,2,4,4-d ₄ , 2-Hydroxy-1,2,3-propanetricarboxylic-d ₄ Acid	
Chemical Purity	≥98%	
Isotopic Enrichment	≥98 atom % D	
Melting Point	153-159 °C	
Form	Solid	
Storage	Room temperature, away from light and moisture	

Applications in Research

The primary utility of Citric acid-d₄ lies in its application as an internal standard in quantitative analyses, particularly in the field of metabolomics. Its identical chemical properties to endogenous citric acid, but distinct mass, allow for the correction of variability introduced during sample preparation and analysis.

Key applications include:

- **Metabolomics and Metabolic Profiling:** Used for the accurate quantification of intermediates in the citric acid cycle (TCA cycle) and other related metabolic pathways.
- **Clinical Mass Spectrometry:** Employed in diagnostic and research settings to measure citric acid levels in biological fluids like urine and plasma.
- **Stable Isotope Dilution Analysis:** Serves as a spike-in standard for precise quantification of organic acids by gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).

Experimental Protocols

The following are generalized protocols for the use of Citric acid-d4 as an internal standard for the quantification of citric acid cycle intermediates in biological samples using LC-MS/MS.

Preparation of Internal Standard Stock Solution

A stock solution of Citric acid-d4 is prepared in a suitable solvent, such as 0.1% formic acid in water, at a concentration of approximately 1 mg/mL. This stock solution can be further diluted to create working solutions. For instance, a working internal standard solution of 5 µg/mL can be prepared in 0.1% formic acid.

Sample Preparation

The following are examples of sample preparation for different biological matrices:

For Human Plasma:

- To 10 µL of plasma, add 80 µL of 5% trichloroacetic acid to precipitate proteins.
- Add 10 µL of the Citric acid-d4 internal standard working solution (e.g., 0.1 mg/mL).
- Vortex the mixture for 30 seconds and keep it on ice for 5 minutes, vortexing intermittently.
- Centrifuge the samples at 17,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to HPLC vials for LC-MS/MS analysis.

For Human Urine:

- Dilute urine samples 10-fold with 0.2% formic acid.
- To a specific volume of the diluted urine, add a known amount of the Citric acid-d4 internal standard. For example, to 80 µL of the diluted urine, add 10 µL of a 0.1 mg/mL internal standard solution.
- Vortex the mixture and centrifuge at 13,000 x g for 5 minutes at 4°C.
- Transfer the supernatant to HPLC vials for analysis.

For Cell Culture Samples:

- Metabolites can be extracted from cell pellets using a cold solvent mixture, such as methanol:acetonitrile:water (2:2:1 v/v/v).
- The Citric acid-d4 internal standard should be added during the extraction process.
- After extraction, centrifuge the samples to pellet cell debris, and transfer the supernatant for analysis.

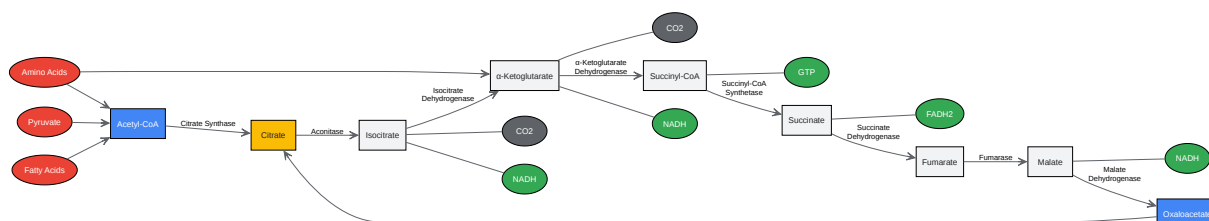
LC-MS/MS Analysis

A liquid chromatography system coupled with a triple quadrupole mass spectrometer is typically used for the analysis.

- **Chromatographic Separation:** A C18 or a mixed-mode column can be used for the separation of organic acids. A common mobile phase consists of 0.2% formic acid in water.
- **Mass Spectrometry Detection:** The mass spectrometer is operated in negative electrospray ionization (ESI-) mode. The transitions for citric acid and Citric acid-d4 are monitored.

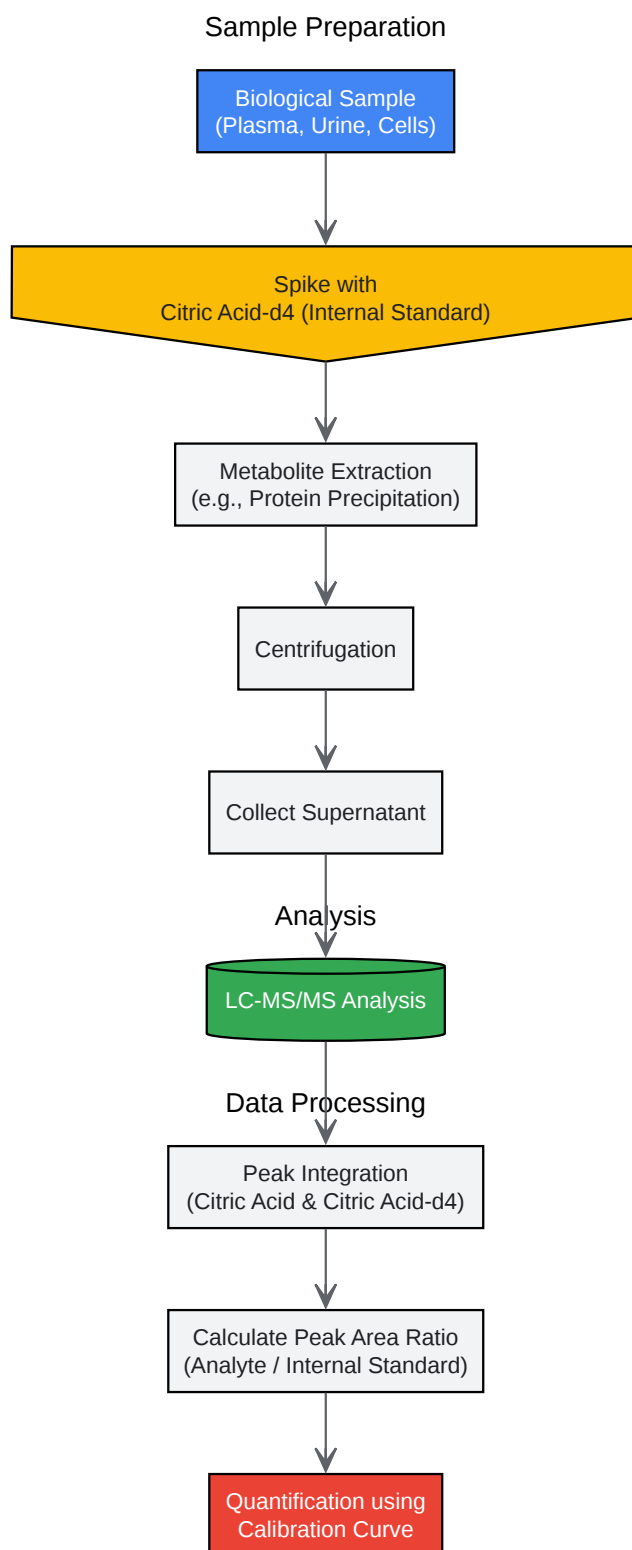
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the central role of the citric acid cycle in metabolism and a typical experimental workflow for using Citric acid-d4.



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Caption: The Citric Acid (TCA) Cycle.



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Caption: Workflow for Quantification using Citric Acid-d4.

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